

Application Note: Experimental Protocols for 6-Amino-5-bromopicolinamide

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Compound of Interest

Compound Name: 6-Amino-5-bromopicolinamide

Cat. No.: B11891875

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Introduction & Molecule Profile[1][2]

6-Amino-5-bromopicolinamide is a densely functionalized pyridine scaffold characterized by three distinct reactive handles:

- **C5-Bromide:** A highly reactive electrophile for Palladium-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig).
- **C6-Amine:** A nucleophilic handle adjacent to the ring nitrogen, enabling fused heterocycle formation (e.g., imidazo[1,2-a]pyridines).
- **C2-Carboxamide:** A versatile group capable of dehydration to a nitrile (cyanopyridine) or hydrolysis to a carboxylic acid.

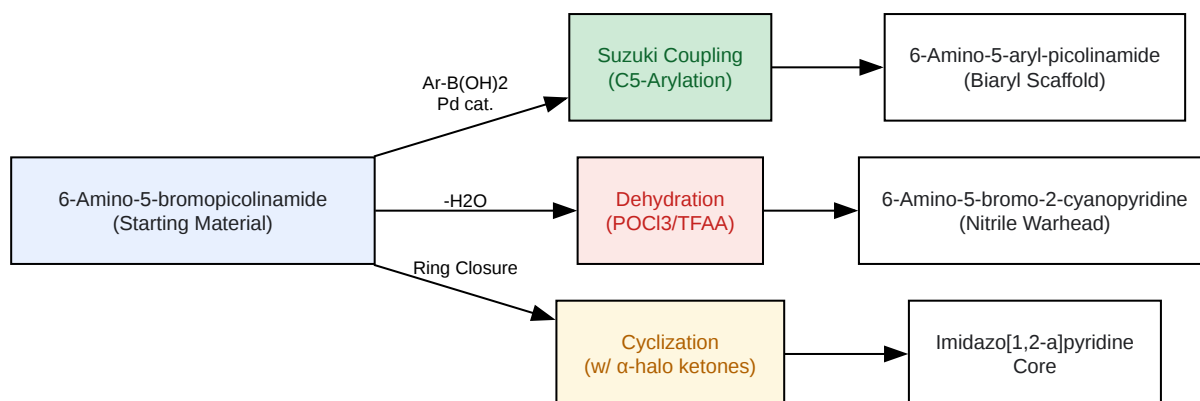
This guide focuses on the two most high-value transformations in drug discovery workflows: C5-Arylation via Suzuki-Miyaura Coupling and C2-Amide Dehydration.

Chemical Properties Table

Property	Specification
Chemical Name	6-Amino-5-bromopyridine-2-carboxamide
CAS Number	1206250-53-4
Molecular Formula	C ₆ H ₆ BrN ₃ O
Molecular Weight	216.04 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF; Sparingly soluble in MeOH, DCM
Storage	2-8°C, Inert atmosphere (Argon/Nitrogen)

Strategic Reaction Pathways

The following diagram illustrates the divergent synthetic utility of this scaffold. The protocols below detail Path A (Cross-Coupling) and Path B (Dehydration).



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Figure 1: Divergent synthetic pathways for **6-Amino-5-bromopicolinamide** utilization.

Protocol A: C5-Selective Suzuki-Miyaura Coupling

This protocol is optimized to prevent protodebromination (a common side reaction) and ensure complete conversion of the electron-deficient pyridine ring.

Mechanism & Rationale

The C5 position is electronically deactivated by the adjacent amino group (electron-donating) but activated by the ring nitrogen. The presence of the free amine at C6 can poison Palladium catalysts via coordination. Key Strategy: Use a catalyst system with bulky, electron-rich ligands (e.g., XPhos, SPhos) or bidentate ligands (dppf) to prevent amine coordination and facilitate oxidative addition.

Materials

- Substrate: **6-Amino-5-bromopicolinamide** (1.0 eq)
- Coupling Partner: Aryl Boronic Acid (1.2 - 1.5 eq)
- Catalyst: Pd(dppf)Cl₂·DCM complex (5 mol%) OR Pd₂(dba)₃ (2 mol%) + XPhos (4 mol%)
- Base: 2M Aqueous K₂CO₃ or Cs₂CO₃ (3.0 eq)
- Solvent: 1,4-Dioxane : Water (4:1 ratio)

Step-by-Step Procedure

- Setup (Inert Atmosphere):
 - Charge an oven-dried reaction vial (equipped with a magnetic stir bar) with **6-Amino-5-bromopicolinamide** (1.0 eq), Aryl Boronic Acid (1.2 eq), and the Base (solid K₂CO₃ can be used if water is added separately).
 - Critical Step: If using sensitive boronic acids, add them last.
- Solvent & Degassing:
 - Add the solvent mixture (Dioxane/Water, 4:1). Concentration should be approx. 0.1 M with respect to the bromide.

- Degas thoroughly: Sparge with Argon gas for 10-15 minutes. Oxygen is the primary cause of homocoupling byproducts and catalyst death.
- Catalyst Addition:
 - Add the Pd catalyst ($\text{Pd(dppf)Cl}_2 \cdot \text{DCM}$) quickly under a positive stream of Argon. Cap the vial immediately.
- Reaction:
 - Heat the reaction block to 90°C. Stir vigorously (800 rpm).
 - Monitoring: Check via LC-MS at 2 hours. The starting material (Br-SM) usually elutes later than the product (polar amide). Look for the mass shift ($\text{M-Br} + \text{Ar}$).
 - Troubleshooting: If conversion stalls at <50%, add a second portion of boronic acid (0.3 eq) and catalyst (1 mol%).
- Workup:
 - Cool to room temperature.^[1] Dilute with EtOAc and water.
 - Separate layers.^[2] Extract aqueous layer 2x with EtOAc.
 - Wash combined organics with Brine, dry over Na_2SO_4 , filter, and concentrate.
- Purification:
 - Flash Chromatography: Elute with a gradient of DCM:MeOH (0-10%). The free amine makes the product polar; adding 1% Et_3N to the eluent can improve peak shape.

Protocol B: Dehydration to 6-Amino-5-bromo-2-cyanopyridine

Converting the primary amide to a nitrile is a standard transformation to install a "warhead" or reduce polarity.

Materials

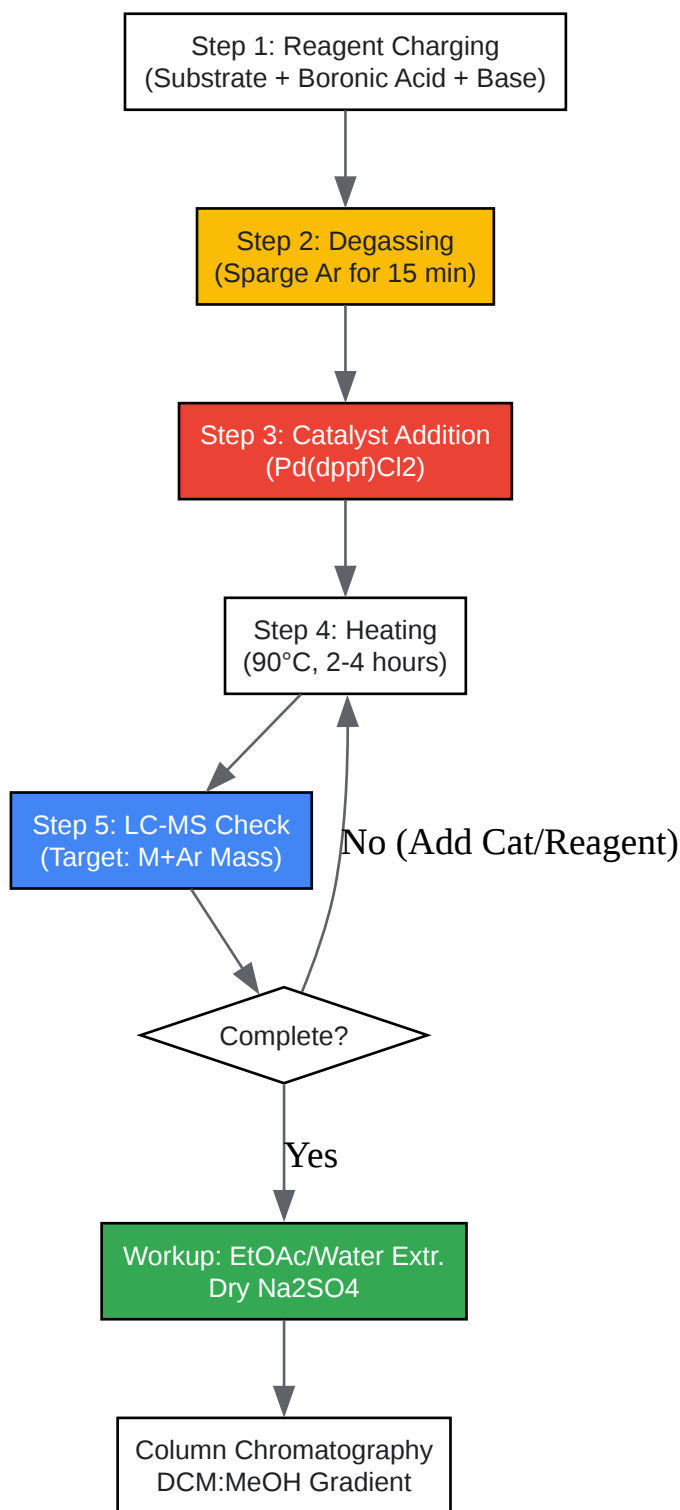
- Substrate: **6-Amino-5-bromopicolinamide** (1.0 eq)
- Reagent: Trifluoroacetic Anhydride (TFAA) (1.5 eq) OR POCl₃ (excess)
- Base: Pyridine or Triethylamine (3.0 eq)
- Solvent: Dichloromethane (DCM) (anhydrous)

Step-by-Step Procedure

- Dissolution:
 - Dissolve the substrate in anhydrous DCM (0.2 M) in a round-bottom flask under Nitrogen.
 - Add Pyridine (3.0 eq). Cool the mixture to 0°C (ice bath).
- Addition:
 - Add TFAA (1.5 eq) dropwise over 10 minutes. The reaction is exothermic; control the addition rate to maintain temp < 5°C.
 - Observation: The solution may turn slight yellow/orange.
- Reaction:
 - Allow to warm to room temperature (RT) and stir for 2-4 hours.
 - Monitoring: TLC (50% EtOAc/Hexane). The Nitrile product is significantly less polar (higher R_f) than the starting Amide.
- Quench & Workup:
 - Quench carefully with saturated NaHCO₃ solution (gas evolution possible).
 - Extract with DCM.^[3] Wash organic layer with 0.1 M HCl (to remove pyridine), then Brine.
 - Dry over MgSO₄ and concentrate.
- Purification:

- Usually, the crude is clean enough for the next step. If needed, pass through a short silica plug eluting with 20% EtOAc/Hexane.

Experimental Workflow Diagram



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Figure 2: Operational workflow for the Suzuki coupling of **6-Amino-5-bromopicolinamide**.

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